

2,4,5-Trifluorophenylacetic acid structure and synthesis

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Compound of Interest

Compound Name: 2,4,5-Trifluorophenylacetic acid

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An In-depth Technical Guide to **2,4,5-Trifluorophenylacetic Acid**: Structure and Synthesis

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,4,5-Trifluorophenylacetic acid is a fluorinated aromatic carboxylic acid that serves as a crucial intermediate in the synthesis of various pharmacologically active compounds, most notably the anti-diabetic medication Sitagliptin.^{[1][2][3][4]} Its unique trifluorinated phenyl moiety imparts specific chemical properties that are leveraged in drug design and other chemical applications, such as in the development of high-efficiency perovskite solar cells.^[1] This document provides a comprehensive overview of its chemical structure, physical properties, and detailed synthesis methodologies.

Chemical Structure and Properties

2,4,5-Trifluorophenylacetic acid consists of a phenylacetic acid backbone with three fluorine atoms substituted at the 2, 4, and 5 positions of the benzene ring.^[1]

Caption: Molecular structure of **2,4,5-Trifluorophenylacetic acid**.

Physicochemical Properties

The key physical and chemical properties of **2,4,5-Trifluorophenylacetic acid** are summarized below.

Property	Value	Reference(s)
CAS Number	209995-38-0	[1][5]
Molecular Formula	C ₈ H ₅ F ₃ O ₂	[1][2][5]
Molecular Weight	190.12 g/mol	[1][2]
Appearance	White to off-white crystalline solid or powder	[5][6][7]
Melting Point	121 - 125 °C	[5][7]
Boiling Point	255.0 °C (at 760 mmHg)	[2]
Flash Point	108.0 °C	[2]
IUPAC Name	(2,4,5-Trifluorophenyl)acetic acid	[1][5]
Synonyms	2,4,5-Trifluorobenzeneacetic acid, 2-(2,4,5-Trifluorophenyl)acetic acid, TFPB	[1][5]
Purity	>97%	
Solubility	Soluble in polar organic solvents (methanol, ethanol, acetone). Poorly soluble in water.	[6]

Synthesis of 2,4,5-Trifluorophenylacetic Acid

Several synthetic routes for the preparation of **2,4,5-Trifluorophenylacetic acid** have been developed. This section outlines the most prominent methods, including detailed experimental protocols.

Method 1: From 1,2,4-Trifluorobenzene via Friedel-Crafts Acetylation

This pathway involves the acetylation of 1,2,4-trifluorobenzene, followed by a Willgerodt-Kindler reaction and subsequent hydrolysis to yield the final product.[8]



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Caption: Synthesis from 1,2,4-Trifluorobenzene.

Experimental Protocol:

- Step 1: Preparation of 2,4,5-Trifluoroacetophenone.[8]
 - In the presence of a Lewis acid (e.g., aluminum trichloride), 1,2,4-trifluorobenzene is reacted with an acetylating agent (e.g., acetyl chloride).
 - The reaction proceeds via a Friedel-Crafts acetylation mechanism to yield 2,4,5-trifluoroacetophenone.
- Step 2: Preparation of Thio-**2,4,5-trifluorophenylacetic acid** amide.[8]
 - 2,4,5-trifluoroacetophenone is heated in an organic solvent (e.g., N,N-dimethylformamide) with sulfur and a primary or secondary amine (e.g., dimethylamine hydrochloride) and sodium acetate.
 - The mixture is typically heated to a temperature between 90°C and 110°C.
- Step 3: Preparation of **2,4,5-Trifluorophenylacetic acid**.[8]
 - The resulting thio-**2,4,5-trifluorophenylacetic acid** amide is co-heated in an alkaline (e.g., sodium hydroxide or potassium hydroxide) or acidic aqueous solution.
 - The hydrolysis reaction is carried out at temperatures ranging from 50°C to reflux, preferably between 90°C and reflux, to yield the final product.

Quantitative Data:

Synthesis Route	Overall Yield	Final Product Purity	Reference
From 1,2,4-Trifluorobenzene via Friedel-Crafts	Not specified	>99.9%	[8]

Method 2: From 2,4,5-Trifluoroacetic Acid via Grignard Reaction

This method involves the conversion of 2,4,5-trifluoroacetic acid through several intermediates to form a Grignard reagent, which is then carboxylated.[9]



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Caption: Synthesis from 2,4,5-Trifluoroacetic Acid.

Experimental Protocol:

- Step 1: Preparation of 2,4,5-Trifluorobenzoyl chloride.[9]
 - 2,4,5-Trifluoroacetic acid is reacted with a chlorinating agent (e.g., thionyl chloride or oxalyl chloride) in a suitable solvent.
- Step 2: Preparation of 2,4,5-Trifluoromethylbenzyl alcohol.[9]
 - The obtained 2,4,5-trifluorobenzoyl chloride is reduced using a suitable reducing agent (e.g., sodium borohydride) in an organic solvent.
- Step 3: Preparation of 2,4,5-Trifluorobenzyl halide.[9]
 - The resulting 2,4,5-trifluoromethylbenzyl alcohol is reacted with a halogenation reagent (e.g., thionyl chloride or phosphorus tribromide) in a solvent.

- Step 4: Preparation of 2,4,5-Trifluorobenzyl magnesium halide.[9]
 - The 2,4,5-trifluorobenzyl halide is reacted with magnesium metal in an anhydrous organic solvent (e.g., diethyl ether or THF) to form the Grignard reagent.
- Step 5: Preparation of **2,4,5-Trifluorophenylacetic acid**. [9]
 - The Grignard reagent is then reacted with carbon dioxide (either gaseous or solid dry ice), followed by an acidic workup to yield **2,4,5-trifluorophenylacetic acid**.

Quantitative Data:

Synthesis Route	Overall Yield	Final Product Purity	Reference
From 2,4,5-Trifluoroacetic Acid via Grignard	High	Not specified	[9]

Applications in Drug Development and Materials Science

2,4,5-Trifluorophenylacetic acid is a key building block in medicinal chemistry and materials science.

- **Pharmaceuticals:** It is a critical intermediate for the synthesis of Sitagliptin, a widely used dipeptidyl peptidase-4 (DPP-4) inhibitor for treating type-2 diabetes.[1][3][4] Its derivatives are also explored for their potential as nonsteroidal anti-inflammatory drugs (NSAIDs) and as EGFR/ErbB-2-kinase inhibitors.[3][6]
- **Materials Science:** It is employed as a bifunctional additive to passivate defects in perovskite films, leading to a significant enhancement in the power conversion efficiency and long-term stability of perovskite solar cells.[1]

Conclusion

2,4,5-Trifluorophenylacetic acid is a valuable and versatile chemical intermediate. The synthetic methodologies presented, particularly the route starting from 1,2,4-trifluorobenzene, offer efficient and scalable processes suitable for industrial production. The compound's utility in both established pharmaceuticals like Sitagliptin and emerging technologies like perovskite solar cells underscores its importance for researchers and professionals in drug development and chemical synthesis. The detailed protocols and structured data provided in this guide serve as a comprehensive resource for its synthesis and application.

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- To cite this document: BenchChem. [2,4,5-Trifluorophenylacetic acid structure and synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b042848#2-4-5-trifluorophenylacetic-acid-structure-and-synthesis\]](https://www.benchchem.com/product/b042848#2-4-5-trifluorophenylacetic-acid-structure-and-synthesis)

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